

Personal protective equipment for handling Tivozanib hydrate

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Compound of Interest

Compound Name: Tivozanib hydrate

Cat. No.: B560398

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Essential Safety and Handling Guide for Tivozanib Hydrate

This guide provides crucial safety and logistical information for laboratory personnel, including researchers, scientists, and drug development professionals, who handle **Tivozanib hydrate**. The following procedures for personal protective equipment (PPE), handling, and disposal are designed to ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

While some safety data sheets (SDS) indicate that **Tivozanib hydrate** is not classified as a hazardous substance under the Globally Harmonized System (GHS), others for its hydrochloride hydrate form state that it can cause skin and serious eye irritation^{[1][2]}. Therefore, a cautious approach is warranted, and the use of appropriate personal protective equipment is essential to minimize exposure.

Recommended PPE for Handling **Tivozanib Hydrate**:

- Eye Protection: Wear tightly fitting safety goggles with side-shields that conform to EN 166 (EU) or NIOSH (US) standards.^{[2][3]}

- **Hand Protection:** Chemical-resistant protective gloves are mandatory. Gloves must be inspected for integrity before each use.[2][3] For tasks involving potential for significant contact, consider wearing two pairs of chemotherapy gloves.[4][5]
- **Body Protection:** A lab coat is standard. For procedures with a higher risk of splashes or dust generation, impervious clothing should be worn.[2][3]
- **Respiratory Protection:** If engineering controls are insufficient or if dust and aerosols are generated, a suitable respirator should be used.[2] For situations like cleaning up spills of compromised dosage forms (e.g., crushed pills), an N95 respirator may be required.[5]

Safe Handling and Storage Protocols

Proper handling and storage are critical to prevent accidental exposure and maintain the integrity of the compound.

Handling Procedures:

- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid the inhalation of dust or aerosols.[2][3][6]
- Avoid all direct contact with the skin and eyes.[2][3][7]
- Wash hands thoroughly after handling the compound.[2]
- Do not eat, drink, or smoke in areas where **Tivozanib hydrate** is handled or stored.
- Tivozanib comes in capsule form for clinical use and should not be opened or crushed.[8]

Storage Conditions:

- Keep the container tightly sealed.[2][8]
- Store in a dry, cool, and well-ventilated place away from direct sunlight.[2][6]
- Recommended storage temperature is 4°C for the pure substance, with specific conditions for solutions (-80°C for 6 months, -20°C for 1 month).[2]

Accidental Release and Spill Management

In the event of a spill, immediate and appropriate action is necessary to contain the material and protect personnel.

Spill Response Steps:

- **Evacuate and Secure:** Evacuate non-essential personnel from the spill area and ensure adequate ventilation.[\[2\]](#)[\[3\]](#)[\[7\]](#)
- **Wear Full PPE:** Before addressing the spill, don the full recommended PPE, including respiratory protection if necessary.[\[2\]](#)[\[9\]](#)
- **Containment:** Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains or water courses.[\[2\]](#)[\[3\]](#)[\[6\]](#)
- **Clean-up:**
 - For solid spills, pick up the material mechanically. Avoid generating dust.[\[1\]](#)
 - For solutions, absorb with an inert, finely-powdered liquid-binding material such as diatomite or universal binders.[\[2\]](#)
- **Decontamination:** Decontaminate the spill area and any affected equipment by scrubbing with alcohol.[\[2\]](#)
- **Disposal:** Collect all contaminated materials, including the spilled substance and cleaning materials, into a suitable, closed container for disposal according to regulations.[\[3\]](#)[\[7\]](#)

First Aid and Emergency Procedures

In Case of Exposure:

- **Eye Contact:** Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[\[2\]](#)[\[3\]](#)[\[7\]](#)

- Skin Contact: Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. Consult a doctor if irritation persists.[2][3][7]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[3][7]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[3][7]

Disposal Plan

Dispose of **Tivozanib hydrate** and any contaminated materials as hazardous chemical waste.

- All waste must be collected in suitable, sealed containers.[3][7]
- Disposal must be carried out in accordance with all applicable federal, state, and local environmental regulations.[1]
- Do not allow the product to reach the sewage system or any water course.[1]

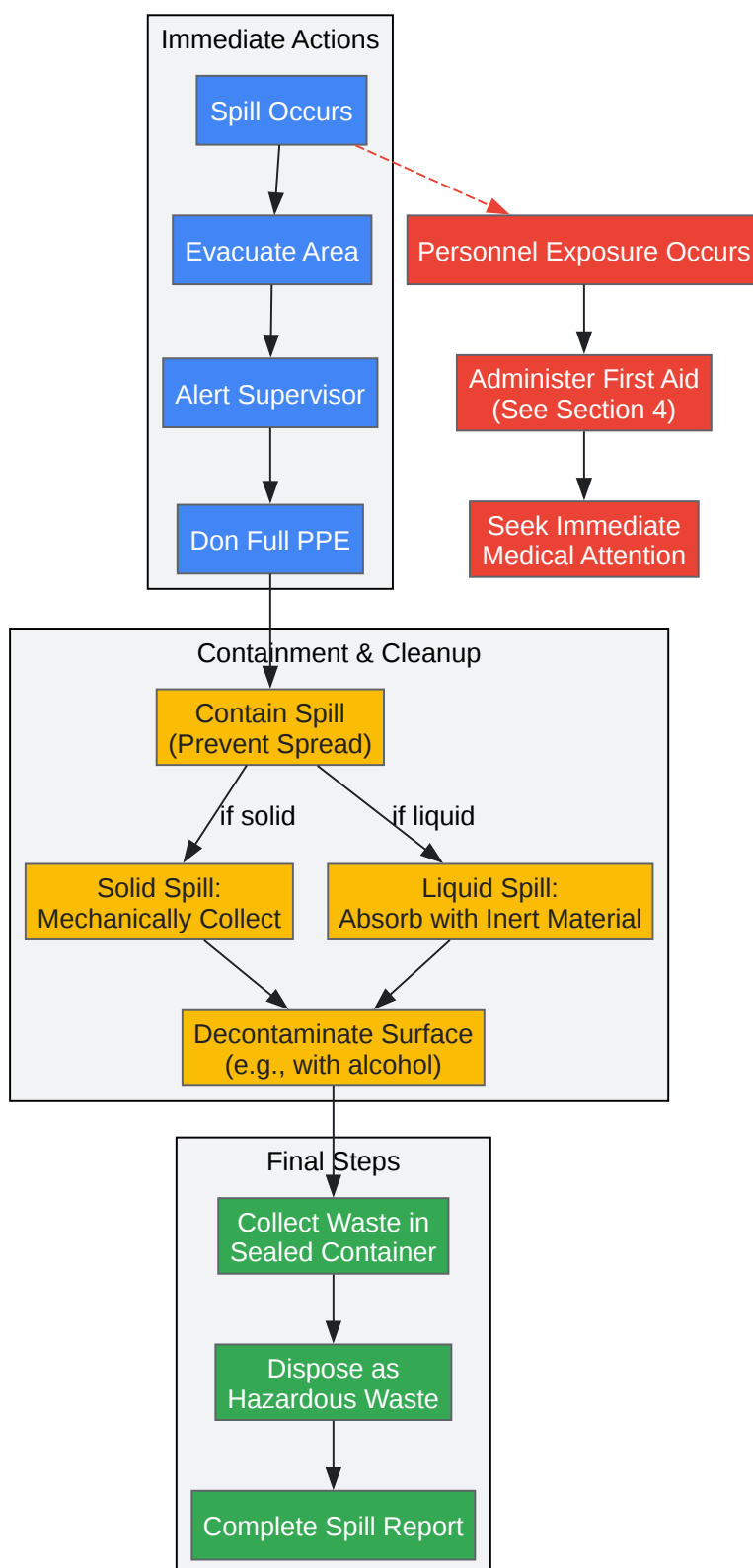
Quantitative Data Summary

Property	Data
Chemical Name	N-[2-chloro-4-[(6,7-dimethoxy-4-quinolinyl)oxy]phenyl]-N'-(5-methyl-3-isoxazolyl)-urea, monohydrate[1]
Synonyms	AV-951, KRN 951[1]
CAS Number	682745-40-0[1]
Molecular Formula	C22H19ClN4O5·H2O[10]
Molecular Weight	472.9 g/mol [10]
Occupational Exposure Limits	No occupational exposure limit values have been established.[2]

Experimental Protocols

The safety data sheets and other available resources do not provide detailed experimental methodologies for the toxicological and safety assessments of **Tivozanib hydrate**. These studies are typically conducted by the manufacturer and are often proprietary.

Visual Workflow for Spill Management



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Caption: Workflow for handling an accidental spill of **Tivozanib hydrate**.

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